

Navigating In Vivo Studies: Clarification Required for EP 171 Experimental Design

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Compound of Interest

Compound Name: EP 171

Cat. No.: B1671368

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To provide you with detailed and accurate Application Notes and Protocols for "EP 171 experimental design for in vivo animal models," it is crucial to first identify the specific compound you are researching. Preliminary investigations have revealed that "EP 171" is an identifier for several distinct molecules, each with a unique mechanism of action and therapeutic target.

To proceed, please specify which of the following compounds you are interested in:

- **EP 171** (Thromboxane A2-mimetic): A potent agonist of the thromboxane A2 receptor, involved in platelet aggregation and smooth muscle contraction.
- **PR-171** (Carfilzomib): An epoxyketone-based irreversible proteasome inhibitor investigated for its antitumor activity, particularly in hematologic malignancies.[1]
- **UM171**: A small molecule that promotes the ex vivo expansion of human hematopoietic stem cells (HSCs) and is being studied for its potential in cell-based therapies.[2][3]

Once you clarify the specific "EP 171" of interest, a comprehensive and tailored guide to in vivo experimental design, including detailed protocols, data presentation tables, and signaling pathway diagrams, can be developed to support your research in drug development.

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References

- 1. Antitumor activity of PR-171, a novel irreversible inhibitor of the proteasome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. UM171 Preserves Epigenetic Marks that Are Reduced in Ex Vivo Culture of Human HSCs via Potentiation of the CLR3-KBTBD4 Complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Expansion of hematopoietic stem cells: the mechanism of action of the UM171 molecule involves MYC regulation | IRIC - Institute for Research in Immunology and Cancer [iric.ca]
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